

# An In-depth Technical Guide to the Physicochemical Properties of 4-Morpholinopiperidine

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## Compound of Interest

Compound Name: *4-Morpholinopiperidine*

Cat. No.: *B1299061*

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## Introduction

**4-Morpholinopiperidine**, with the CAS number 53617-35-9, is a heterocyclic organic compound that serves as a crucial building block and intermediate in the synthesis of a wide array of pharmaceutical compounds.<sup>[1]</sup> Its structure, incorporating both a morpholine and a piperidine ring, imparts unique physicochemical properties that make it a versatile reagent. This technical guide provides a comprehensive overview of the core physicochemical properties of **4-Morpholinopiperidine**, detailed experimental methodologies for their determination, and a visual representation of its synthesis workflow. This compound is notably used in the synthesis of selective adenosine A<sub>2A</sub> receptor antagonists, antidepressants, and antimalarials, among other therapeutic agents.<sup>[2][3][4]</sup>

## Physicochemical Data of 4-Morpholinopiperidine

The following table summarizes the key quantitative physicochemical properties of **4-Morpholinopiperidine** for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>18</sub> N <sub>2</sub> O	[5]
Molecular Weight	170.25 g/mol	[6][5]
Melting Point	40-43 °C	[1][2][5]
Boiling Point	100-115 °C at 0.15-0.20 mmHg	[1][2][5]
Density	1.033 ± 0.06 g/cm <sup>3</sup> (Predicted)	[2][5]
pKa	10.21 ± 0.10 (Predicted)	[6][2][5]
LogP	0.3 at 25°C and pH 11	[1][2]
Flash Point	> 110 °C (> 230 °F)	[2][5]
Appearance	Colorless to off-white solid	[2][5]

## Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **4-Morpholinopiperidine** are crucial for its application in research and drug development. Below are generalized methodologies for key experiments.

### Determination of Melting Point

The melting point of **4-Morpholinopiperidine** can be determined using a standard melting point apparatus.

- Apparatus: Capillary melting point apparatus.
- Procedure:
  - A small, dry sample of **4-Morpholinopiperidine** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
  - The capillary tube is placed in the heating block of the melting point apparatus.

- The sample is heated at a steady rate of 1-2 °C per minute.
- The temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.

## Determination of Boiling Point

The boiling point of **4-Morpholinopiperidine** is determined under reduced pressure due to its high boiling point at atmospheric pressure.

- Apparatus: Vacuum distillation apparatus.
- Procedure:
  - A sample of **4-Morpholinopiperidine** is placed in a round-bottom flask.
  - The flask is connected to a vacuum distillation setup, including a condenser and a receiving flask.
  - The system is evacuated to the desired pressure (e.g., 0.15-0.20 mmHg).
  - The flask is heated, and the temperature at which the liquid boils and its vapor condenses is recorded as the boiling point at that pressure.

## Determination of pKa

The acid dissociation constant (pKa) can be determined by potentiometric titration.

- Apparatus: pH meter, burette, magnetic stirrer.
- Procedure:
  - A known concentration of **4-Morpholinopiperidine** is dissolved in water.
  - The solution is titrated with a standard solution of a strong acid (e.g., HCl).
  - The pH of the solution is measured after each addition of the titrant.
  - A titration curve is plotted (pH vs. volume of titrant added).

- The pKa is determined from the pH at the half-equivalence point.

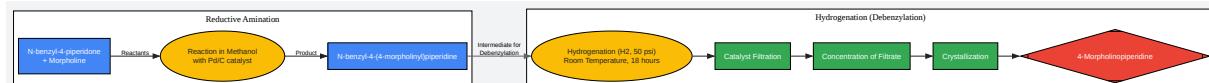
## Determination of Octanol-Water Partition Coefficient (LogP)

The LogP value, a measure of lipophilicity, is commonly determined using the shake-flask method.

- Apparatus: Separatory funnel, UV-Vis spectrophotometer or HPLC.
- Procedure:
  - A known amount of **4-Morpholinopiperidine** is dissolved in a mixture of n-octanol and water.
  - The mixture is shaken vigorously to allow for partitioning of the compound between the two phases.
  - The mixture is then centrifuged to separate the layers.
  - The concentration of **4-Morpholinopiperidine** in each phase is determined using a suitable analytical technique.
  - The LogP is calculated as the logarithm of the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.

## Synthesis Workflow

**4-Morpholinopiperidine** can be synthesized through a reductive amination process followed by deprotection. A common route involves the reaction of N-tert-butoxycarbonyl-4-piperidone with morpholine, followed by the removal of the Boc protecting group. Another method is the hydrogenation of N-benzyl-4-(4-morpholinyl)piperidine.[2][3]

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Caption: Synthesis workflow for **4-Morpholinopiperidine**.

## Conclusion

**4-Morpholinopiperidine** is a valuable chemical intermediate with well-defined physicochemical properties. Its solid nature at room temperature, specific melting and boiling points, and moderate lipophilicity make it suitable for a variety of synthetic applications in the pharmaceutical industry. The experimental protocols outlined provide a basis for the consistent and accurate determination of its properties, ensuring its quality and suitability for research and drug development. The synthesis workflow illustrates a common and efficient route to obtain this important compound.

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